

# The Chemical Synthesis and Structure of PZ-1190: A Technical Guide

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## Compound of Interest

Compound Name: PZ-1190  
Cat. No.: B10799408

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## Abstract

**PZ-1190**, chemically identified as (S)-4-[(2-{2-[4-(benzo[b]thiophen-4-yl)piperazin-1-yl]ethyl}pyrrolidin-1-yl)sulfonyl]isoquinoline, is a novel multi-target antipsychotic agent.<sup>[1]</sup> This compound demonstrates a complex pharmacodynamic profile, acting as a ligand for various serotonin and dopamine receptors, which is indicative of its potential therapeutic effects in treating psychiatric disorders.<sup>[2]</sup> This document provides an in-depth technical guide on the chemical synthesis, structure, and pharmacological profile of **PZ-1190**, intended for researchers and professionals in the field of drug development. We will detail both the classical batch synthesis and a more recent, sustainable mechanochemical approach, presenting comparative data and experimental protocols. Furthermore, a visualization of its interaction with key central nervous system receptors is provided.

## Chemical Structure and Properties

The chemical structure of **PZ-1190** is characterized by a sulfonylisoquinoline moiety linked to a pyrrolidine ring, which in turn is connected to a benzothienylpiperazine group. This intricate structure is fundamental to its multi-target receptor binding profile.

Systematic Name: (S)-4-[(2-{2-[4-(benzo[b]thiophen-4-yl)piperazin-1-yl]ethyl}pyrrolidin-1-yl)sulfonyl]isoquinoline

Table 1: Physicochemical Properties of **PZ-1190**

Property	Value	Reference
Purity	100%	[1]
Enantiomeric Excess (ee)	≥99%	[1]

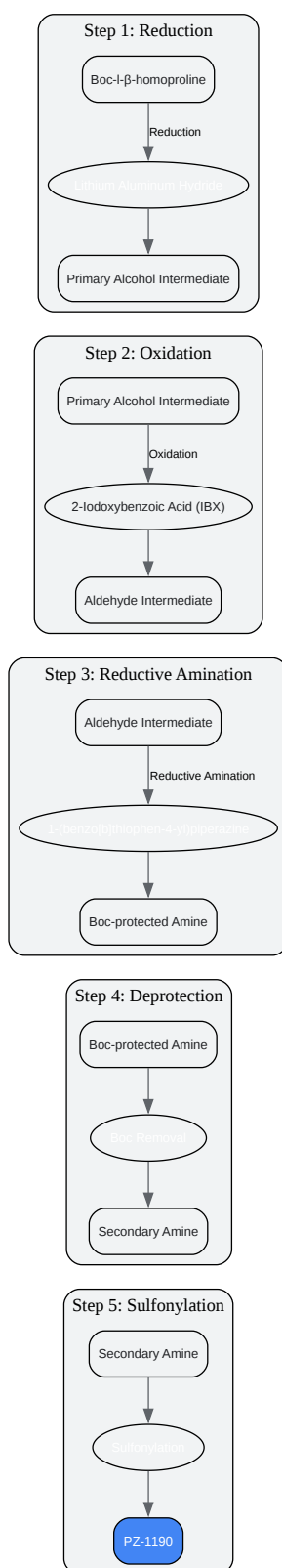
## Chemical Synthesis of PZ-1190

The synthesis of **PZ-1190** has been accomplished through two distinct methodologies: a classical five-step batch synthesis and a more sustainable, efficient mechanochemical protocol. The mechanochemical approach has demonstrated significant improvements in overall yield and reaction time while reducing the use of hazardous materials.[1]

### Classical Batch Synthesis

The conventional synthesis of **PZ-1190** is a five-step process, which is summarized below.[1]

Workflow of the Classical Batch Synthesis of **PZ-1190**



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Caption: Classical five-step batch synthesis workflow for **PZ-1190**.

### Experimental Protocol for Classical Batch Synthesis:

- **Step 1: Reduction of Boc-l-β-homoproline:** In this initial step, Boc-l-β-homoproline is reduced using a strong reducing agent, lithium aluminum hydride (LiAlH<sub>4</sub>), to yield the corresponding primary alcohol.
- **Step 2: Oxidation of the Primary Alcohol:** The primary alcohol intermediate is then oxidized to the aldehyde using 2-iodoxybenzoic acid (IBX).
- **Step 3: Reductive Amination:** The aldehyde intermediate undergoes reductive amination with 1-(benzo[b]thiophen-4-yl)piperazine to form the Boc-protected amine.
- **Step 4: Removal of the Boc Protecting Group:** The Boc protecting group is removed from the amine, yielding the secondary amine.
- **Step 5: Sulfonylation:** The final step involves the sulfonylation of the secondary amine to produce **PZ-1190**.

## Mechanochemical Synthesis

A more recent and sustainable approach to the synthesis of **PZ-1190** utilizes mechanochemistry, which involves the use of mechanical force to induce chemical reactions. This method significantly improves the overall yield and reduces reaction times and the use of toxic solvents.<sup>[1]</sup>

Table 2: Comparison of Classical and Mechanochemical Synthesis of **PZ-1190**

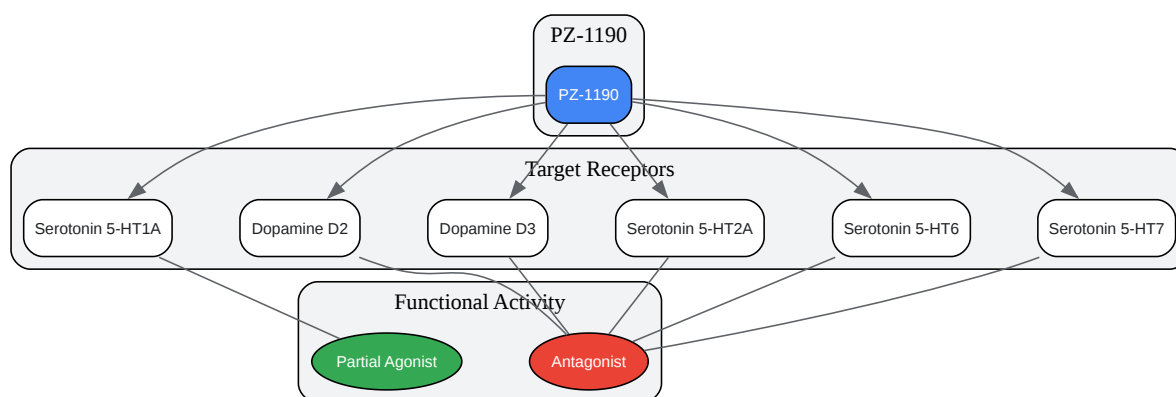
Parameter	Classical Batch Synthesis	Mechanochemical Synthesis
Overall Yield	32%	56%
Total Reaction Time	42 hours	4 hours
Purification	Column chromatography required for most steps	Extraction only, no chromatography needed
Reagents of Concern	LiAlH <sub>4</sub> , Dichloromethane, Tetrahydrofuran	Reduced use of hazardous reagents

Data sourced from Canale et al., 2023.[1]

## Pharmacological Profile and Signaling Pathway

**PZ-1190** is a multi-target ligand that interacts with several key serotonin and dopamine receptors in the central nervous system. Its pharmacological profile is similar to that of modern atypical antipsychotics like aripiprazole and brexpiprazole.[2] In vitro studies on analogues of **PZ-1190** have revealed partial agonistic activity at the 5-HT<sub>1A</sub> receptor and antagonistic activity at D<sub>2</sub>, D<sub>3</sub>, 5-HT<sub>2A</sub>, 5-HT<sub>6</sub>, and 5-HT<sub>7</sub> receptors.[2] This complex interaction with multiple receptor systems is believed to contribute to its potential antipsychotic effects.[2]

### Signaling Pathway of **PZ-1190** at Key CNS Receptors



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Caption: **PZ-1190**'s interaction with key dopamine and serotonin receptors.

The antagonistic activity at D<sub>2</sub> and 5-HT<sub>2A</sub> receptors is a hallmark of many atypical antipsychotic drugs, while the partial agonism at 5-HT<sub>1A</sub> receptors may contribute to antidepressant and anxiolytic effects. The antagonism at 5-HT<sub>6</sub> and 5-HT<sub>7</sub> receptors could be associated with pro-cognitive effects.[2]

## Conclusion

**PZ-1190** is a promising multi-target antipsychotic agent with a well-defined chemical structure and a complex pharmacological profile. The development of a sustainable and efficient mechanochemical synthesis route offers significant advantages over traditional methods, facilitating its production for further research and development.[1] The unique receptor binding profile of **PZ-1190**, characterized by its interactions with multiple dopamine and serotonin receptor subtypes, underscores its potential as a novel therapeutic for psychiatric disorders. Further in vivo studies are warranted to fully elucidate its clinical efficacy and safety profile.

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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. Compound PZ-1262, a 4-isoquinoline-sulfonamide analog of Brexpiprazole, produces potential antidepressant, anxiolytic and procognitive effects in rodent models - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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